

Application Notes and Protocols for AOH1160 In Vivo Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and critical data for the preparation and execution of in vivo animal studies using **AOH1160**, a first-in-class small molecule inhibitor of Proliferating Cell Nuclear Antigen (PCNA).

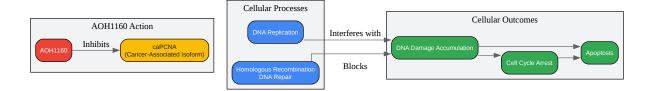
Introduction

AOH1160 is a potent, orally available inhibitor that selectively targets a cancer-associated isoform of PCNA (caPCNA).[1][2] PCNA is a critical protein in DNA synthesis and repair, making it an essential target for cancer therapy.[1][3] **AOH1160** has demonstrated selective cytotoxicity against a broad range of cancer cells in vitro and suppression of tumor growth in xenograft models, with minimal toxicity to nonmalignant cells.[3][4][5] These notes are intended to guide researchers in the successful design and implementation of preclinical animal studies with **AOH1160**.

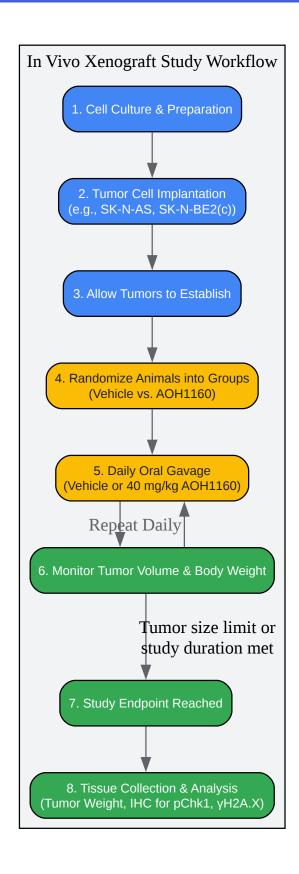
Mechanism of Action

AOH1160 functions by interfering with the DNA replication process and blocking homologous recombination (HR)-mediated DNA repair.[1][3][5] This disruption leads to an accumulation of DNA damage, which triggers cell cycle arrest and ultimately induces apoptosis (programmed cell death) in cancer cells.[4][5][6] Furthermore, **AOH1160** has been shown to sensitize cancer cells to conventional chemotherapeutic agents like cisplatin.[4][5]









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